

Application Notes and Protocols for the Characterization of 19-O-Acetylchaetoglobosin A

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Compound of Interest

Compound Name: 19-O-Acetylchaetoglobosin A

Cat. No.: B15604948

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the analytical techniques and protocols for the comprehensive characterization of **19-O-Acetylchaetoglobosin A**, a cytochalasan alkaloid. The information is intended to guide researchers in the structural elucidation, purity assessment, and quantification of this fungal metabolite.

Overview of 19-O-Acetylchaetoglobosin A

19-O-Acetylchaetoglobosin A is a derivative of Chaetoglobosin A, a mycotoxin produced by various fungi, including species of Chaetomium and Acremonium.[1][2] Like other cytochalasans, it exhibits a range of biological activities, including cytotoxic and actin polymerization inhibitory effects.[1] Accurate characterization is crucial for its study and potential development in various research fields.

Physical and Chemical Properties

Property	Description
Appearance	Yellow solid
Molecular Formula	C ₃₄ H ₃₈ N ₂ O ₆
Molecular Weight	570.7 g/mol
Solubility	Soluble in DMSO, acetone, dichloromethane, and methanol. Fairly soluble in water. [2]
Purity	Typically >95% by HPLC

Analytical Techniques and Protocols

A combination of spectroscopic and chromatographic techniques is employed for the definitive characterization of **19-O-Acetylchaetoglobosin A**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of **19-O-Acetylchaetoglobosin A**, providing detailed information about the carbon-hydrogen framework.

Experimental Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in 0.5-0.7 mL of deuterated chloroform (CDCl₃).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.
- ¹H NMR Acquisition:
 - Pulse Program: Standard single-pulse experiment (e.g., zg30 on Bruker instruments).
 - Spectral Width: 0-12 ppm.
 - Acquisition Time: ~2-3 seconds.

- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64, depending on the sample concentration.
- ^{13}C NMR Acquisition:
 - Pulse Program: Proton-decoupled single-pulse experiment (e.g., zgpg30 on Bruker instruments).
 - Spectral Width: 0-220 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096, due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- 2D NMR Experiments: Acquire standard 2D NMR spectra, including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) to establish connectivity and assign all proton and carbon signals unequivocally.
- Data Processing: Process the acquired data using appropriate NMR software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, baseline correction, and referencing to the residual solvent peak (CDCl_3 : δH 7.26 ppm, δC 77.16 ppm).

^1H and ^{13}C NMR Spectroscopic Data (in CDCl_3):

Position	¹³ C Chemical Shift (δC)	¹ H Chemical Shift (δH, multiplicity, J in Hz)
1	173.3	-
2	-	5.74 (s, NH)
3	52.4	3.80 (dt, J=7.2, 3.5)
4	47.4	2.93 (m)
5	36.3	1.86 (m)
6	57.9	-
7	62.3	2.80 (d, J=5.2)
8	48.6	2.15 (dd, J=9.7, 5.0)
9	63.2	-
10	34.1	2.67 (dd, J=14.6, 7.7), 2.91 (m)
11	13.5	1.25 (d, J=7.3)
12	19.9	1.30 (s)
13	128.3	-
14	133.4	5.20 (ddd, J=15.1, 10.8, 3.9)
15	41.5	2.05 (dt, J=13.8, 11.0), 2.27 (m)
16	32.2	2.46 (m)
16'	20.81	1.02 (d, J=6.9)
17	142.6	5.71 (dd, J=9.0, 1.3)
18	127.9	-
18'	11.7	1.47 (d, J=1.3)
19	83.3	5.93 (s)
20	195.0	-

21	133.2	6.09 (ddd, J=15.2, 9.8, 1.3)
22	134.8	6.39 (br d, J=16.8), 7.58 (d, J=16.8)
23	196.8	-
24	170.1	-
25	20.84	2.20 (s)
1'	-	8.20 (br s, NH)
2'	123.5	7.01 (d, J=2.2)
3'	110.2	-
3a'	127.0	-
4'	118.3	7.50 (d, J=7.7)
5'	122.6	7.15 (dd, J=6.9, 7.3)
6'	120.1	7.21 (dd, J=6.9, 8.2)
7'	111.7	7.37 (d, J=8.2)
7a'	136.3	-

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and elemental composition of **19-O-Acetylchaetoglobosin A**, and to gain structural information through fragmentation analysis.

Experimental Protocol:

- **Sample Preparation:** Prepare a dilute solution of the compound (approximately 10-50 µg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** Utilize a high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, equipped with an Electrospray Ionization (ESI) source.

- Full Scan MS Acquisition (Positive Ion Mode):
 - Ionization Mode: ESI+.
 - Capillary Voltage: 3.5 - 4.5 kV.
 - Cone Voltage: 20 - 40 V.
 - Source Temperature: 100 - 120 °C.
 - Desolvation Temperature: 250 - 350 °C.
 - Desolvation Gas Flow: 600 - 800 L/hr.
 - Mass Range: m/z 100 - 1000.
- Tandem MS (MS/MS) Acquisition:
 - Select the protonated molecule $[M+H]^+$ as the precursor ion.
 - Collision Gas: Argon.
 - Collision Energy: Apply a ramp of collision energies (e.g., 10-40 eV) to induce fragmentation and obtain a comprehensive fragmentation pattern. Diagnostic fragment ions for chaetoglobosins are often observed at m/z 130.0648 and 185.0704.[\[3\]](#)[\[4\]](#)
- Data Analysis: Process the data using the instrument's software. Determine the accurate mass of the molecular ion and calculate the elemental composition. Analyze the fragmentation pattern to confirm the structure.

High-Resolution Mass Spectrometry Data:

Ion	Calculated m/z	Found m/z
$[M+H]^+$	571.2803 (for $C_{34}H_{39}N_2O_6$)	571.2803

High-Performance Liquid Chromatography (HPLC)

HPLC is a critical technique for assessing the purity of **19-O-Acetylchaetoglobosin A** and for its quantification. A reversed-phase method is typically employed.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh and dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) to a known concentration (e.g., 1 mg/mL). Further dilute as necessary for analysis.
- **Instrumentation:** Use an HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).
- **Chromatographic Conditions:**
 - **Column:** C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
 - **Mobile Phase A:** Water with 0.1% formic acid.
 - **Mobile Phase B:** Acetonitrile with 0.1% formic acid.
 - **Gradient:** A linear gradient from 40% B to 100% B over 20-30 minutes.
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 25-30 °C.
 - **Detection Wavelength:** Monitor at 220 nm and 280 nm.
- **Data Analysis:** Integrate the peak area of **19-O-Acetylchaetoglobosin A** to determine its purity (as a percentage of the total peak area) or to quantify it against a standard curve.

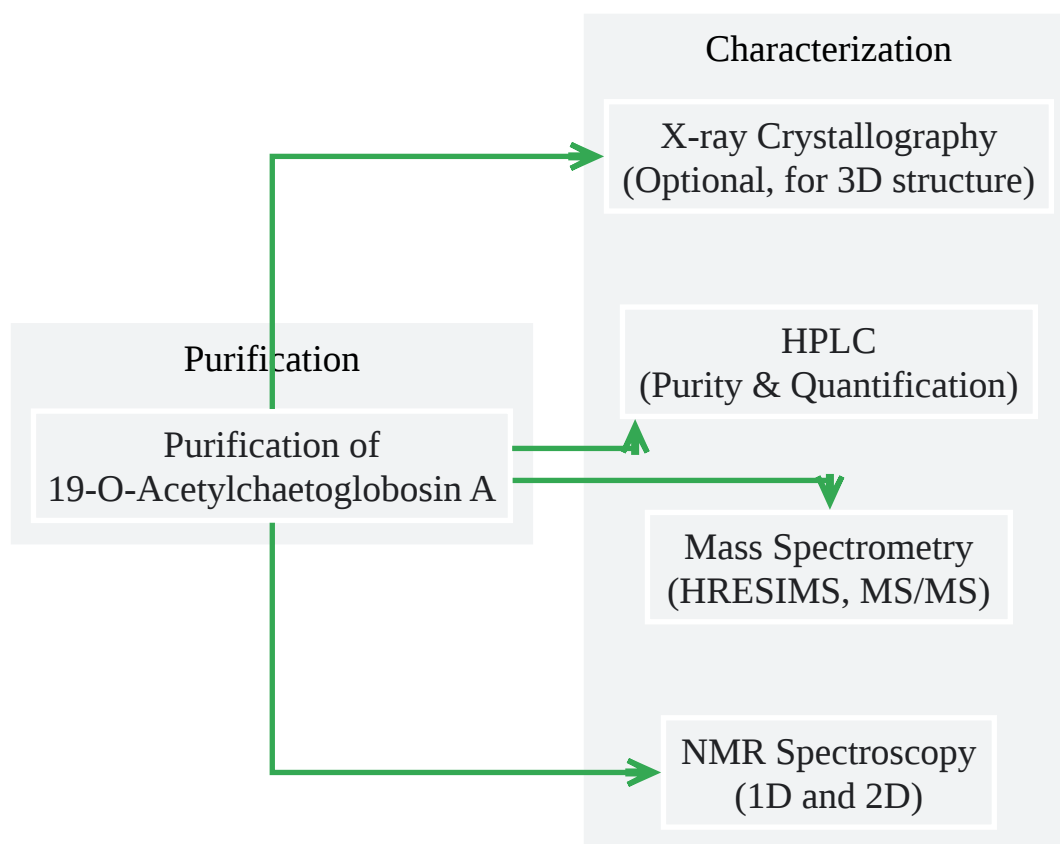
X-ray Crystallography

While no specific crystal structure of **19-O-Acetylchaetoglobosin A** has been reported, X-ray crystallography of related chaetoglobosins has been achieved and provides the most definitive three-dimensional structural information.^[5]

General Protocol for Crystallization:

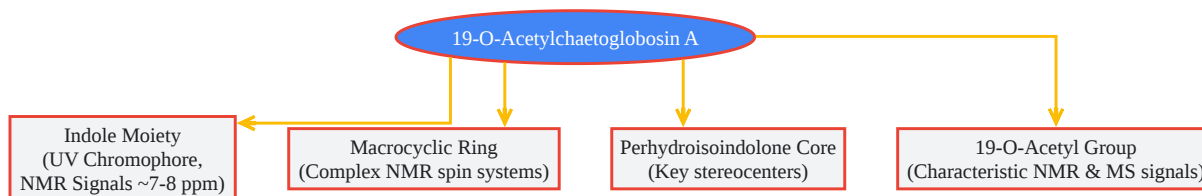
- Purification: The compound must be of high purity (>98%) for successful crystallization.
- Solvent Selection: Screen a variety of solvents and solvent systems to find conditions where the compound has moderate solubility.
- Crystallization Techniques:
 - Slow Evaporation: Dissolve the compound in a suitable solvent in a loosely covered vial and allow the solvent to evaporate slowly over several days to weeks.
 - Vapor Diffusion: Dissolve the compound in a small amount of a relatively good solvent and place this in a sealed container with a larger volume of a poor solvent (in which the compound is insoluble). The slow diffusion of the poor solvent vapor into the good solvent will induce crystallization.
- Crystal Mounting and Data Collection: Once suitable single crystals are obtained, they can be mounted on a goniometer and subjected to X-ray diffraction analysis. The resulting diffraction pattern is used to solve the crystal structure.

Visualizations



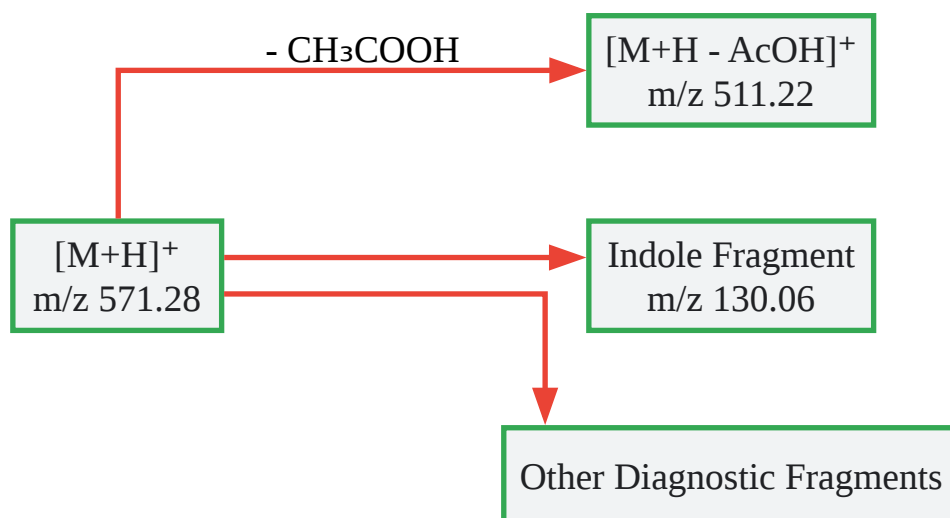
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Caption: General workflow for the characterization of **19-O-Acetylchaetoglobosin A**.



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Caption: Key structural features of **19-O-Acetylchaetoglobosin A** for characterization.



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